

Technical Support Center: D-2-Thiolhistidine and L-Ergothioneine Solubility

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-2-thiolhistidine*

Cat. No.: *B1579139*

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This guide provides troubleshooting advice and frequently asked questions regarding the solubility of thiolhistidine derivatives in aqueous buffers for researchers, scientists, and drug development professionals.

A Note on Stereoisomers: D- vs. L- Forms

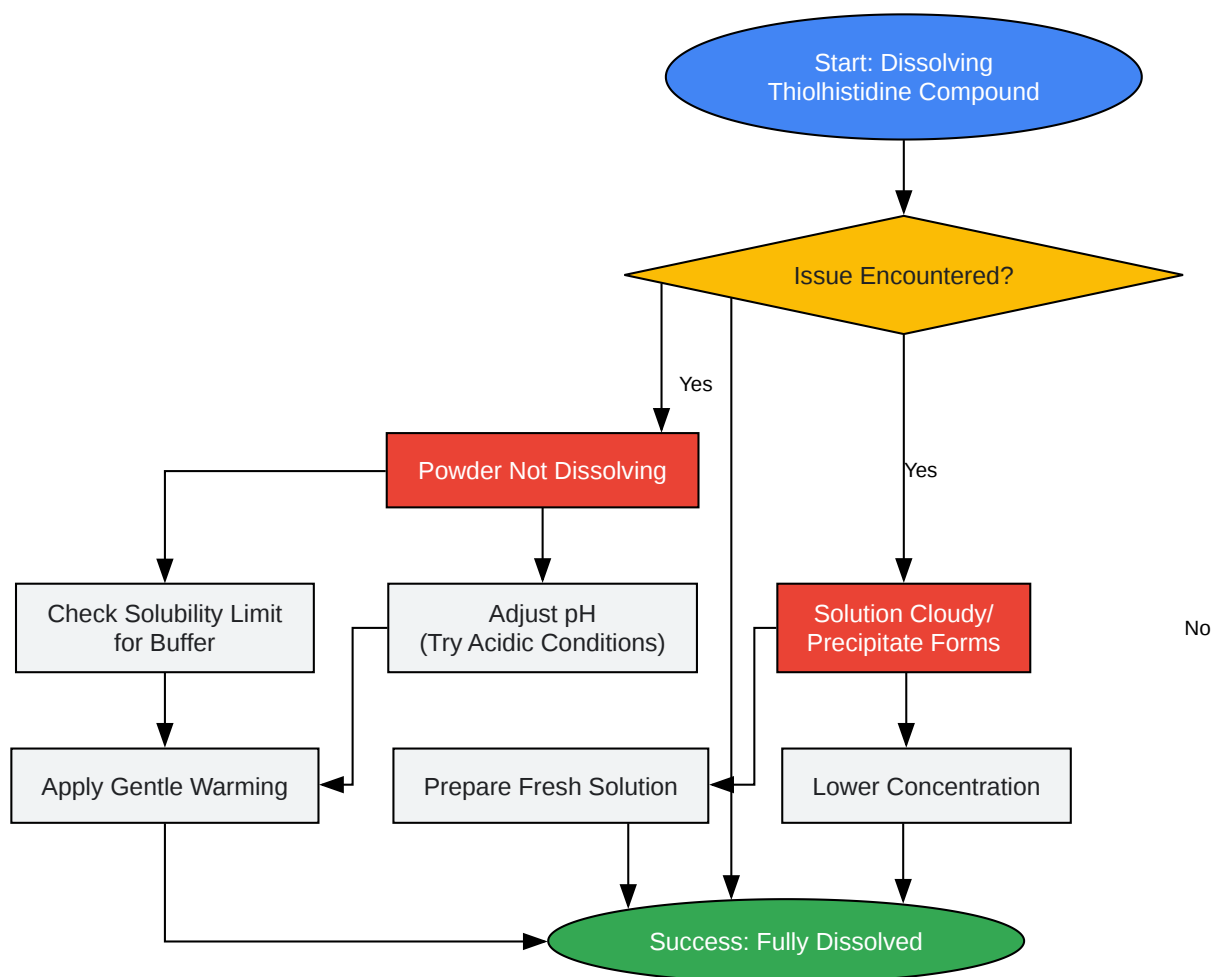
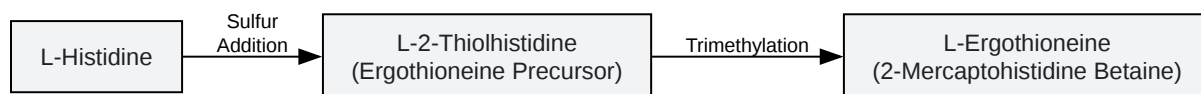
The query specifies "**D-2-thiolhistidine**." It is important to note that the naturally occurring and biologically active form of thiolhistidine and its derivatives is the L-stereoisomer.^[1]

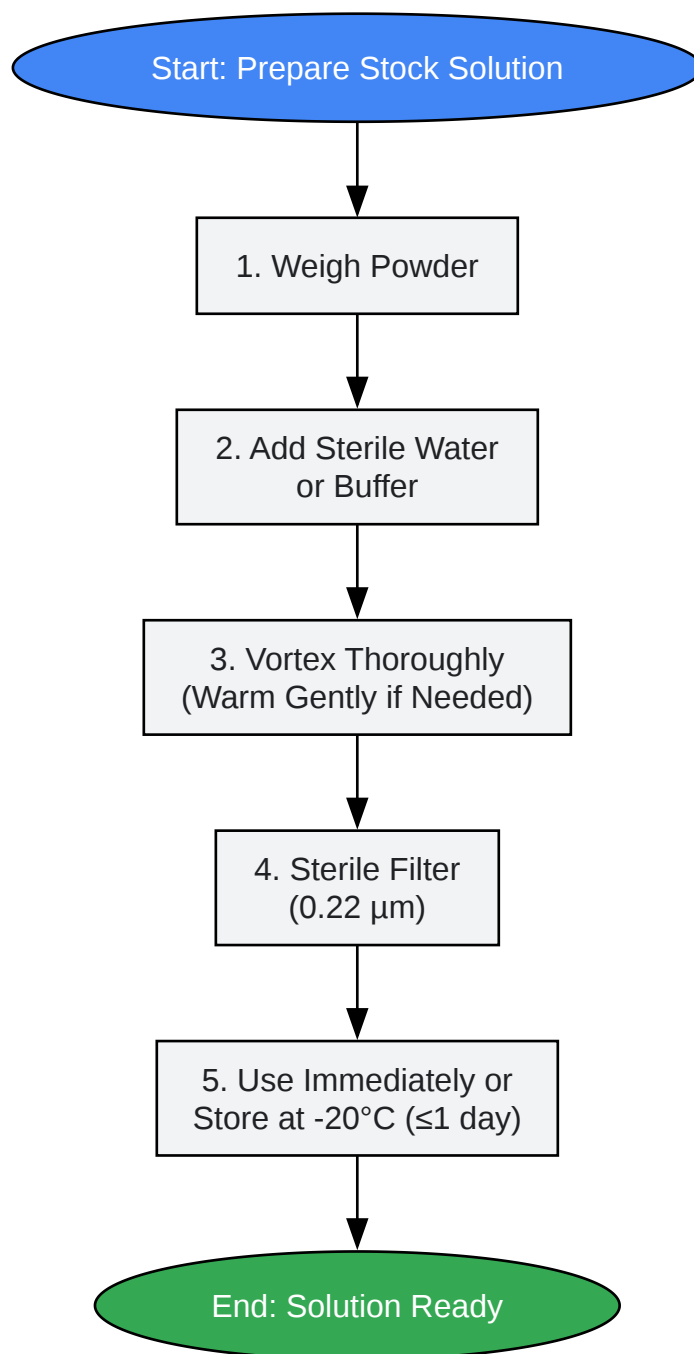
Consequently, the vast majority of available research and supplier data pertains to L-2-thiolhistidine and its more common trimethylated derivative, L-Ergothioneine. This guide will focus on the properties of these L-forms, as they are the compounds most likely to be used in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the relationship between 2-Thiolhistidine and Ergothioneine?

L-2-Thiolhistidine is a sulfur-containing amino acid derivative of L-histidine.^[2] It serves as a precursor in the biosynthesis of L-Ergothioneine, which is the trimethylated form of L-2-thiolhistidine.^{[2][3]} L-Ergothioneine is a stable antioxidant found in various organisms.^[4]





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- To cite this document: BenchChem. [Technical Support Center: D-2-Thiolhistidine and L-Ergothioneine Solubility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1579139#d-2-thiolhistidine-solubility-issues-in-aqueous-buffers]

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